

Methyl 4-bromocrotonate: A Technical Guide for Synthetic and Medicinal Chemistry

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Compound of Interest

Compound Name: Methyl 4-bromocrotonate

Cat. No.: B106362

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CAS Number: 1117-71-1

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-bromocrotonate is a halogenated α,β -unsaturated ester that serves as a valuable and reactive intermediate in organic synthesis.[1] Its chemical structure, featuring a bromine atom, a carbon-carbon double bond, and an ester functional group, imparts a unique reactivity profile, making it a key building block for the synthesis of complex organic molecules, particularly in the pharmaceutical industry.[1] This guide provides a comprehensive overview of its properties, synthesis, key reactions, and applications, with a focus on its role in the development of targeted cancer therapeutics.

Physicochemical and Safety Data

A thorough understanding of the physicochemical properties and safety information is paramount for the handling and application of **Methyl 4-bromocrotonate**. The following tables summarize the key data for this compound.

Table 1: Physicochemical Properties of **Methyl 4-bromocrotonate**

Property	Value	Reference
CAS Number	1117-71-1	[1][2][3]
Molecular Formula	C ₅ H ₇ BrO ₂	[1][2][3]
Molecular Weight	179.01 g/mol	[1][2][3]
Appearance	Colorless to yellow/brown liquid	[1][2]
Boiling Point	83-85 °C at 13 mmHg	[1][2]
Density	1.522 g/mL at 25 °C	[1][2]
Refractive Index (n ₂₀ /D)	1.501	[2]
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and ethanol.	[1]
Storage Conditions	2-8 °C, handle under nitrogen in a fume hood.	[1][2]

Table 2: Safety and Hazard Information

Hazard Statement	Code
Causes severe skin burns and eye damage.	H314
Combustible liquid.	H227

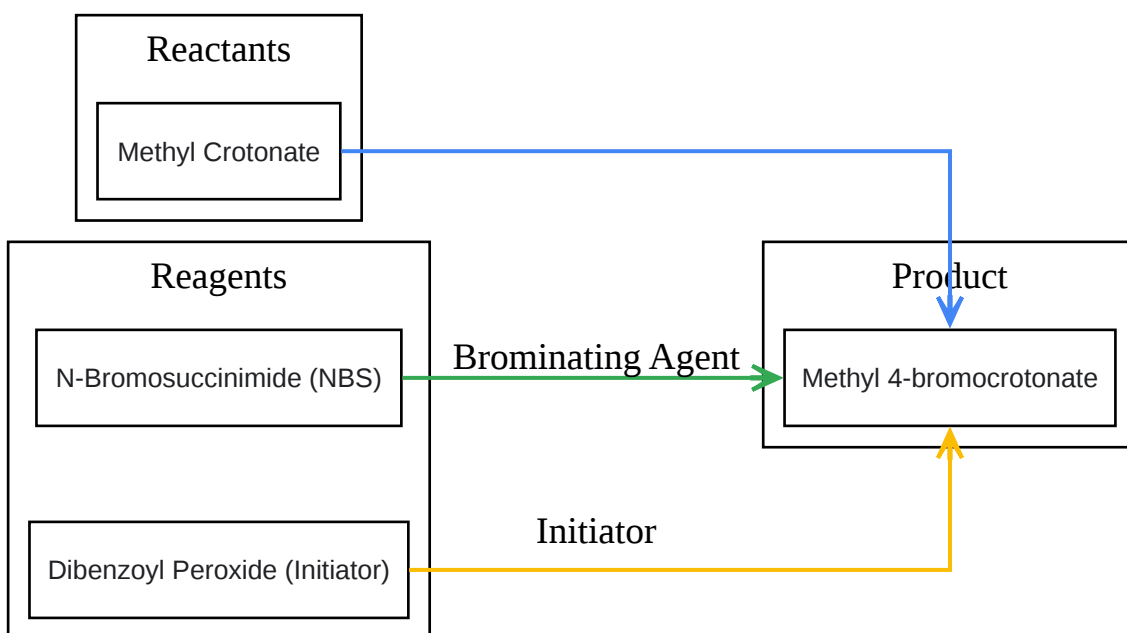
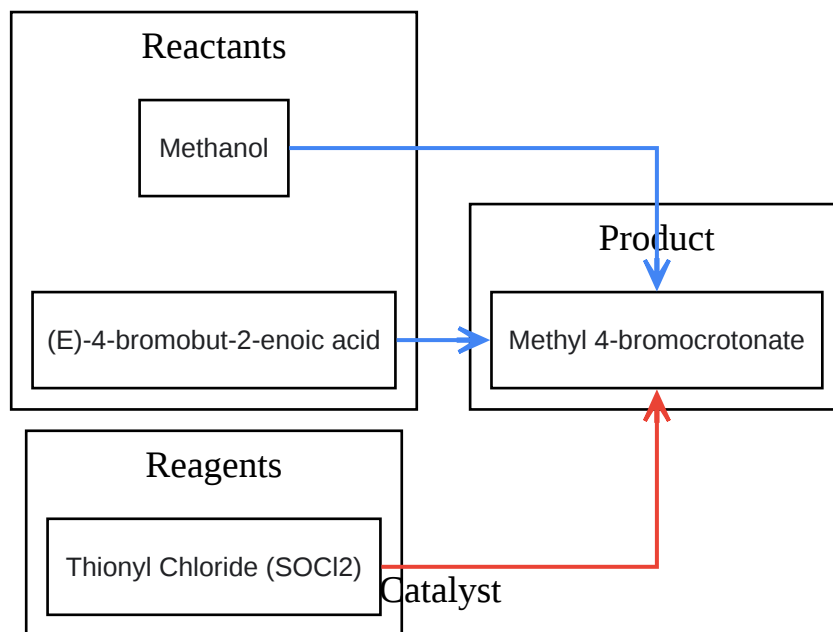
This information is based on available safety data sheets and should be supplemented with a thorough review of the material's specific SDS before handling.

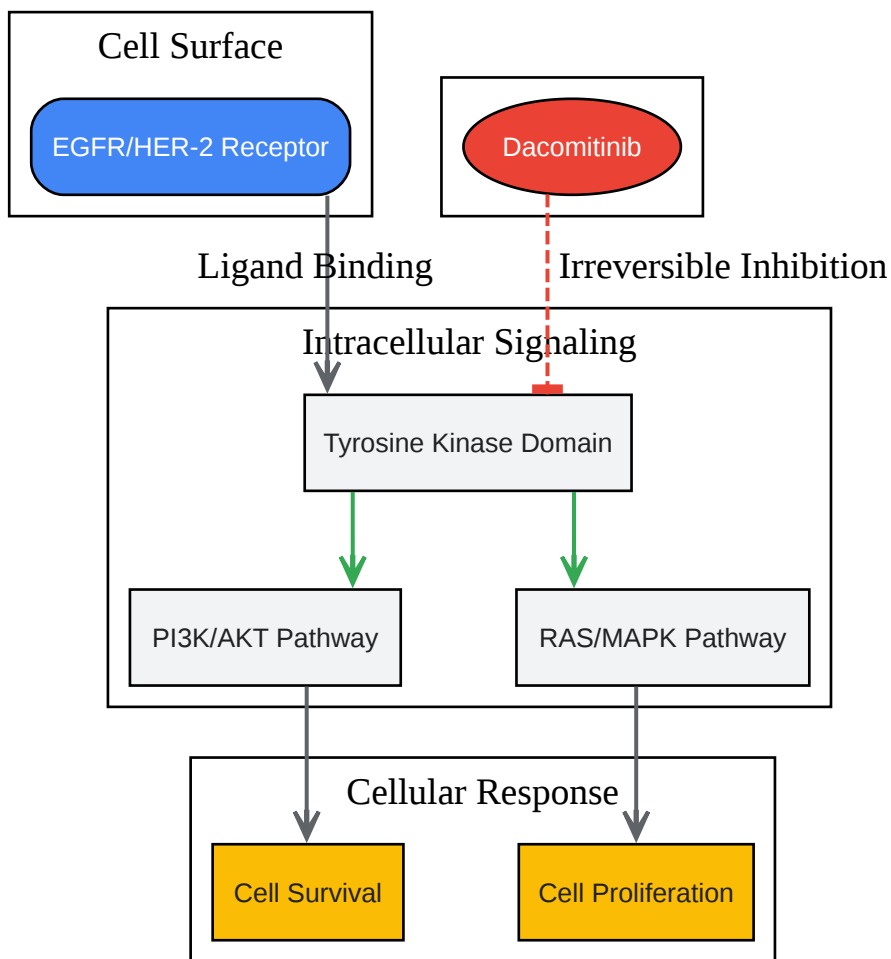
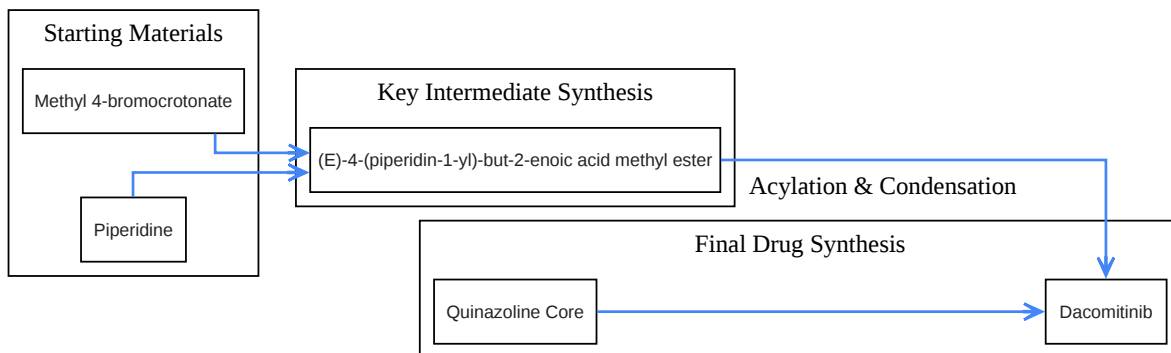
Synthesis of Methyl 4-bromocrotonate

Methyl 4-bromocrotonate can be synthesized through several methods. Two common laboratory-scale protocols are detailed below.

Method 1: Esterification of 4-bromobut-2-enoic acid

This method involves the esterification of (E)-4-bromobut-2-enoic acid with methanol, facilitated by an acid catalyst such as thionyl chloride.





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